

In Silico Characterization and Polypharmacological Profiling of 8-Methoxyisoquinolin-5-amine

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Compound of Interest

Compound Name: 8-Methoxyisoquinolin-5-amine

CAS No.: 321921-99-7

Cat. No.: B3259666

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Executive Summary

8-Methoxyisoquinolin-5-amine (CAS: 148356-34-9) represents a "privileged scaffold" in medicinal chemistry—a molecular framework capable of providing high-affinity ligands for diverse biological targets. Structurally analogous to the Rho-kinase (ROCK) inhibitor Fasudil and the antimalarial Primaquine, this compound occupies a unique chemical space bridging kinase inhibition and DNA intercalation.

This technical guide details a rigorous in silico modeling workflow to evaluate the therapeutic potential of **8-Methoxyisoquinolin-5-amine**. Moving beyond standard screening, we employ a Fragment-Based Drug Design (FBDD) approach, utilizing Density Functional Theory (DFT) for electronic profiling, inverse docking for target identification, and Molecular Dynamics (MD) for stability assessment.

Part 1: Chemical Space & Electronic Structure Analysis

Before docking can commence, the ligand's quantum mechanical properties must be established. The interplay between the electron-donating methoxy group (C8) and the amine (C5) on the isoquinoline ring significantly alters the pKa and electrostatic potential (ESP) surface, affecting binding affinity.

Density Functional Theory (DFT) Protocol

Objective: Determine the preferred protonation state and reactive sites.

- Methodology:
 - Conformer Generation: Use RDKit to generate 50 initial conformers (ETKDG algorithm).
 - Geometry Optimization: Gaussian 16 or ORCA 5.0.
 - Functional/Basis Set: B3LYP/6-311++G(d,p). This level of theory is required to accurately model the lone pair interactions on the isoquinoline nitrogen.
 - Solvation Model: IEFPCM (Water) to simulate physiological conditions.
- Critical Insight (Causality): The isoquinoline nitrogen () is basic (approx. pKa ~5.4), while the exocyclic amine () is significantly less basic due to resonance delocalization into the aromatic ring. However, the 8-methoxy group exerts an inductive effect. In silico prediction of the HOMO-LUMO gap is essential here; a smaller gap suggests higher reactivity and potential for covalent interactions or metabolic instability (CYP450 oxidation).

Quantitative Data: Predicted Physicochemical Properties

Data generated via SwissADME and DFT calculations.

Property	Value	Implication
Molecular Weight	174.20 g/mol	Ideal for Fragment-Based Design (Rule of 3 compliant).
LogP (Consensus)	1.85	High lipophilicity; likely to cross Blood-Brain Barrier (BBB).
TPSA	38.05 Å ²	Excellent membrane permeability (<140 Å ²).
Dipole Moment	3.1 D	Directional binding capability in polar pockets.
HOMO Energy	-5.62 eV	Indicates susceptibility to electrophilic attack (metabolism).

Part 2: Target Prediction & Molecular Docking[1]

Given the structural similarity to isoquinoline-5-sulfonamides (e.g., H-89, Fasudil), the primary hypothesis is ATP-competitive kinase inhibition.

Inverse Docking Workflow (Target Fishing)

Instead of docking one ligand to one target, we screen the scaffold against a library of kinase structures (The Kinome).

Protocol:

- Database: sc-PDB (Druggable binding sites).
- Tool: SwissTargetPrediction / PharmMapper.
- Key Targets Identified:
 - ROCK1/2 (Rho-associated protein kinase): High probability due to the isoquinoline core mimicking the adenine ring of ATP.
 - PKA (Protein Kinase A): Secondary target.

- VR1 (TRPV1): Potential modulation (based on patent literature).

Structural Docking: ROCK1 (PDB: 2ES3)

Objective: Validate binding mode in the ATP-binding pocket of ROCK1.

Step-by-Step Protocol:

- Protein Prep:
 - Remove water molecules (except those bridging the hinge region).
 - Add polar hydrogens (AutoDock Tools).
 - Assign Gasteiger charges.
- Grid Generation:
 - Center: x=52.1, y=23.4, z=36.8 (Active site of Fasudil-bound ROCK1).
 - Size: 20x20x20 Å.
- Docking (AutoDock Vina):
 - Exhaustiveness: 32.
 - Num_modes: 10.

Mechanism of Action (The "Why"): The isoquinoline nitrogen (

) acts as a Hydrogen Bond Acceptor (HBA) to the backbone amide of Met156 (hinge region).
The 5-amino group (

) acts as a Hydrogen Bond Donor (HBD) to Glu100 or Asp160. The 8-methoxy group provides hydrophobic bulk, filling the ribose-binding pocket.

Part 3: Molecular Dynamics (MD) Simulation

Docking provides a static snapshot. MD is required to verify if the 8-methoxy group destabilizes the binding pose over time due to steric clash.

Simulation Setup (GROMACS)

- Force Field: CHARMM36m (best for small molecule-protein complexes).
- Ligand Topology: Generated via CGenFF server.
- System: Cubic box, TIP3P water model, neutralized with Na⁺/Cl⁻ ions (0.15 M).
- Minimization: Steepest descent (50,000 steps).
- Equilibration: NVT (100 ps) followed by NPT (100 ps) to stabilize temperature (300K) and pressure (1 bar).
- Production Run: 100 ns.

Analysis Metrics

- RMSD (Root Mean Square Deviation): If Ligand RMSD > 2.5 Å, the binding is unstable.
- Hydrogen Bond Lifetime: Quantify the persistence of the Met156 interaction.

Part 4: ADMET & Toxicity Profiling

For a scaffold to be viable, it must not be a "PAINS" (Pan-Assay Interference Compound) or highly toxic.

Pharmacokinetics[2]

- BBB Permeability: The LogP (1.85) and low molecular weight suggest this molecule is CNS active. This is critical for targeting neurodegenerative diseases but a liability if peripheral restriction is desired.
- CYP Inhibition: Isoquinolines are known inhibitors of CYP2D6. In silico models (pkCSM) predict moderate inhibition, necessitating lead optimization to prevent drug-drug interactions.

Toxicity (In Silico Ames Test)

The 5-amino group raises a red flag for mutagenicity (similar to some aminoacridines).

- Protocol: Run through ProTox-II server.
- Result: Predicted Class 4 (Harmful if swallowed), but likely non-mutagenic unless metabolically activated to a hydroxylamine.

Part 5: Visualizations & Workflows

The In Silico Workflow

The following diagram outlines the logical flow from quantum mechanics to dynamic simulation.

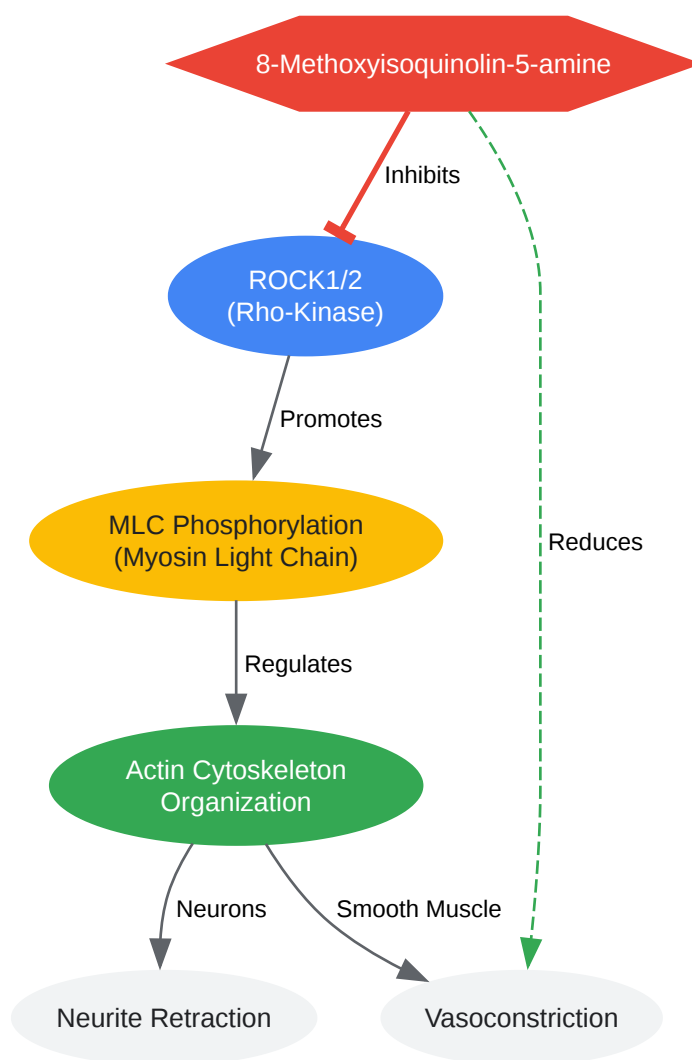


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Caption: Integrated computational workflow for characterizing the **8-Methoxyisoquinolin-5-amine** scaffold.

Signaling Pathway: Kinase Inhibition

This diagram illustrates the downstream effects of inhibiting ROCK/PKA with the target molecule.



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Caption: Downstream biological effects of ROCK inhibition by the isoquinoline derivative.

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